

1-Cycloheptyl-piperazine hydrochloride CAS number and molecular weight

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Compound of Interest

Compound Name: *1-Cycloheptyl-piperazine
hydrochloride*

Cat. No.: *B1311533*

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Technical Guide: 1-Cycloheptyl-piperazine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **1-Cycloheptyl-piperazine hydrochloride**, including its chemical properties. Due to the limited publicly available information on this specific compound, this guide also includes comprehensive information on the closely related and well-documented analogue, 1-Cyclohexylpiperazine, to serve as a valuable reference for research and development.

Physicochemical Properties of 1-Cycloheptyl-piperazine and its Hydrochloride Salt

The following table summarizes the key quantitative data for 1-Cycloheptyl-piperazine and its hydrochloride salt.

Property	1-Cycloheptyl-piperazine (Free Base)	1-Cycloheptyl-piperazine hydrochloride
CAS Number	21043-42-5 / 436099-91-1	436099-91-1[1][2][3][4][5]
Molecular Formula	C ₁₁ H ₂₂ N ₂	C ₁₁ H ₂₃ ClN ₂ [1][2]
Molecular Weight	182.31 g/mol	218.77 g/mol [1]
Boiling Point	Not available	268.4°C at 760 mmHg
Flash Point	Not available	102.8°C

Note on CAS Numbers: There appear to be two CAS numbers associated with the free base, 1-Cycloheptyl-piperazine. Researchers should verify the specific CAS number with their supplier.

Experimental Data for 1-Cycloheptyl-piperazine Hydrochloride

Extensive searches of scientific literature and chemical databases did not yield any detailed experimental protocols, biological activity data, or information on signaling pathways specifically for **1-Cycloheptyl-piperazine hydrochloride**. This suggests that the compound is not widely studied or reported in the public domain.

Given the interest in piperazine derivatives in drug discovery, the following sections provide detailed information on the closely related analogue, 1-Cyclohexylpiperazine, which may serve as a useful surrogate for preliminary research design.

Reference Compound: 1-Cyclohexylpiperazine

1-Cyclohexylpiperazine is a well-characterized derivative of piperazine and serves as a precursor for various pharmacologically active compounds. It is known to be a ligand for sigma (σ) receptors, particularly the σ_2 subtype, and has applications in cancer research and as a building block in organic synthesis.

Synthesis of 1-Cyclohexylpiperazine and its Hydrochloride Salt

A common method for the synthesis of 1-Cyclohexylpiperazine involves the reaction of a cyclohexyl halide with 1-Boc-piperazine, followed by the deprotection of the Boc group.

Experimental Protocol: Two-Step Synthesis of 1-Cyclohexylpiperazine

Step 1: Synthesis of 4-Boc-1-cyclohexylpiperazine

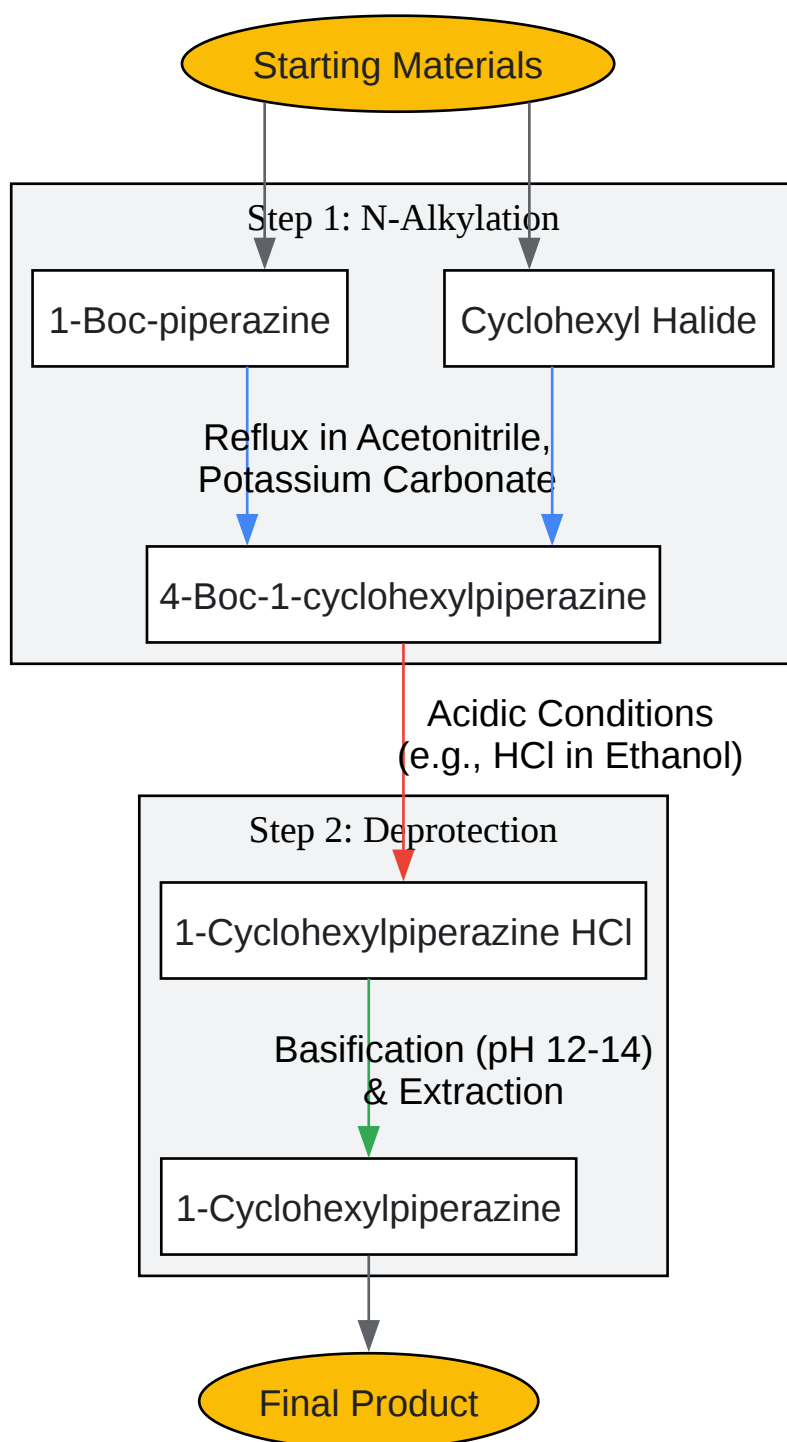
- In a reaction vessel, add a cyclohexyl halide (e.g., cyclohexyl bromide), an organic solvent (e.g., anhydrous acetonitrile), 1-Boc-piperazine, and an inorganic base (e.g., potassium carbonate). The molar ratio of cyclohexyl halide, inorganic base, and 1-Boc-piperazine is typically in the range of 1-3:1.
- Slowly heat the mixture to reflux and maintain for approximately 2 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Filter the reaction mixture and concentrate the filtrate to dryness to obtain 4-Boc-1-cyclohexylpiperazine.

Step 2: Synthesis of 1-Cyclohexylpiperazine Hydrochloride and Free Base

- To the 4-Boc-1-cyclohexylpiperazine obtained in the previous step, add an acid (e.g., hydrochloric acid) and an organic solvent (e.g., ethanol).
- Heat the mixture and reflux for a period sufficient for the deprotection to complete.
- After the reaction, evaporate the solvent.
- The resulting solid is 1-Cyclohexylpiperazine hydrochloride.
- To obtain the free base, dissolve the hydrochloride salt in water and adjust the pH to 12-14 using an inorganic base.

- Extract the aqueous solution with an appropriate organic solvent.
- Dry the organic extracts and evaporate the solvent to obtain the crude 1-Cyclohexylpiperazine.
- The pure product can be obtained by reduced pressure distillation.

This synthesis workflow is depicted in the diagram below.



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Caption: Synthesis workflow for 1-Cyclohexylpiperazine.

Biological Activity of Piperazine Derivatives

Piperazine and its derivatives are known to exhibit a wide range of biological activities, including anthelmintic, anti-inflammatory, and anticonvulsant properties.[6] The mechanism of action for the anthelmintic effects of piperazine is generally attributed to the paralysis of parasites, which allows the host to expel them. This is thought to be caused by blocking acetylcholine at the myoneural junction through agonist effects on the inhibitory GABA (γ -aminobutyric acid) receptor.[7]

While no specific biological data is available for 1-Cycloheptyl-piperazine, its structural similarity to other pharmacologically active piperazine derivatives suggests it could be a candidate for screening in various biological assays. Researchers are encouraged to use the information on related compounds as a starting point for investigating the potential therapeutic applications of 1-Cycloheptyl-piperazine.

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